

# chemical properties of 2-(Aminomethyl)cyclopropanecarboxylic acid

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## Compound of Interest

2-

Compound Name: (Aminomethyl)cyclopropanecarboxylic acid

Cat. No.: B3188491

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An In-depth Technical Guide to the Chemical Properties of **2-(Aminomethyl)cyclopropanecarboxylic Acid**

## Introduction

In the landscape of neuroscience and medicinal chemistry, conformationally restricted analogues of neurotransmitters serve as invaluable tools for probing receptor pharmacology and designing novel therapeutics. **2-(Aminomethyl)cyclopropanecarboxylic acid** (AMCPA), a constrained analogue of  $\gamma$ -aminobutyric acid (GABA), stands out as a molecule of significant interest. By incorporating the GABA backbone into a rigid cyclopropane ring, AMCPA limits the conformational freedom of the molecule, allowing for a more defined interaction with its biological targets.

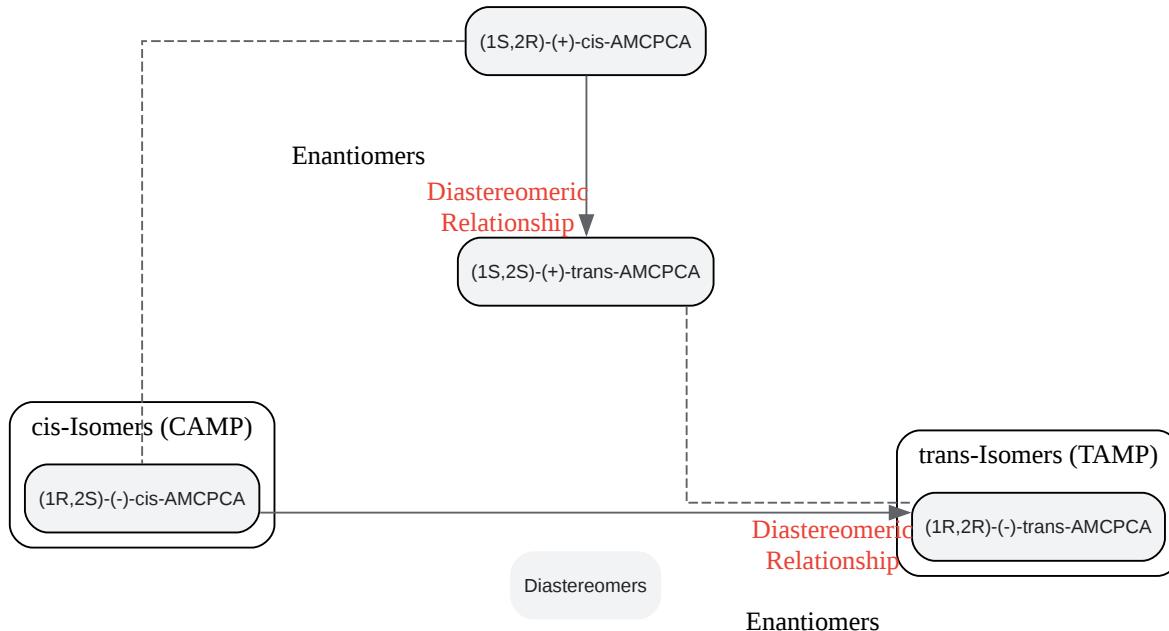
This structural constraint is not trivial; it gives rise to distinct stereoisomers whose biological activities can differ dramatically, ranging from agonism to antagonism at various GABA receptor subtypes.<sup>[1]</sup> Understanding the fundamental chemical properties of AMCPA is therefore paramount for any researcher utilizing it as a chemical probe or a scaffold for drug development. This guide provides an in-depth exploration of its structure, stereochemistry, physicochemical properties, reactivity, and analytical characterization, grounded in established scientific principles and experimental observations.

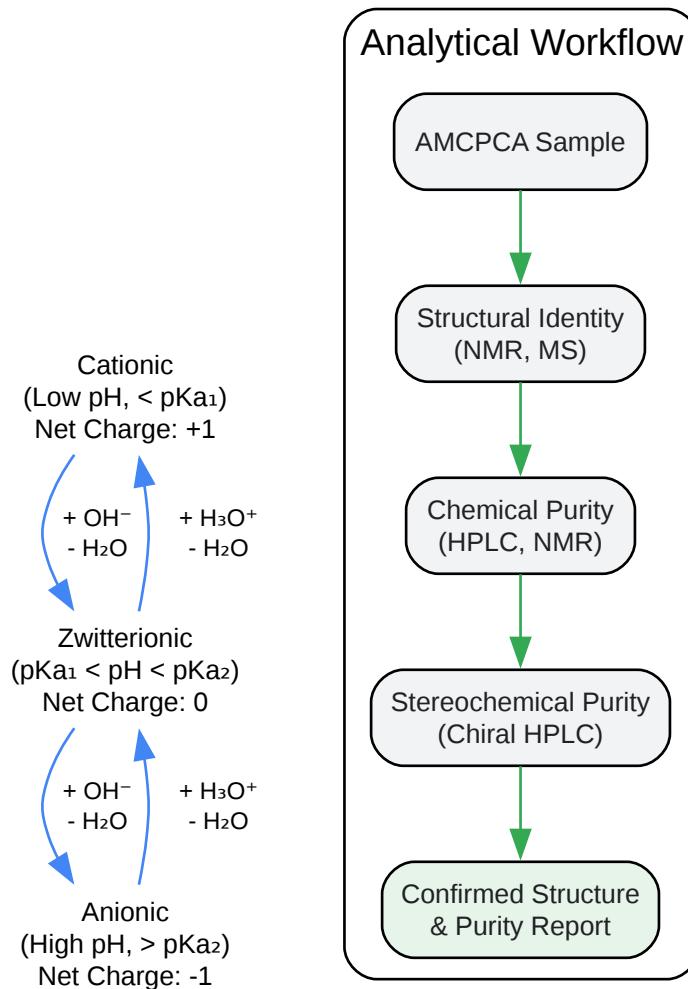
# Molecular Structure and Stereoisomerism: The Foundation of Function

The core of AMCPA is a cyclopropane ring substituted with a carboxylic acid group and an aminomethyl group. The relative orientation of these two substituents on the three-membered ring defines its fundamental geometry, giving rise to two diastereomers: cis and trans.

- cis-isomer (CAMP): The aminomethyl and carboxylic acid groups are on the same face of the cyclopropane ring.
- trans-isomer (TAMP): The aminomethyl and carboxylic acid groups are on opposite faces of the ring.

Furthermore, both the cis and trans diastereomers are chiral, with each existing as a pair of enantiomers. This results in four unique stereoisomers, each with a distinct three-dimensional arrangement and, consequently, a unique pharmacological profile.



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## Sources

- 1. [files01.core.ac.uk](https://files01.core.ac.uk) [files01.core.ac.uk]
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